

Unveiling Vicolide D: A Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: Vicolide D

Cat. No.: B15192467

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For Researchers, Scientists, and Drug Development Professionals

Vicolide D, a sesquiterpenoid lactone isolated from the medicinal plant *Vicoa indica*, has garnered attention for its notable anti-inflammatory and antipyretic activities. This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **Vicolide D**, offering valuable data and methodologies for researchers and professionals in drug discovery and development.

Physicochemical Characteristics

Vicolide D's biological activity is intrinsically linked to its unique chemical structure. While a complete, publicly available dataset of all its physicochemical properties remains to be fully elucidated in readily accessible literature, this guide compiles the known information and provides a framework for its further characterization.

Table 1: Physicochemical Properties of **Vicolide D**

| Property | Value | Source |
|-------------------|--------------------|--------------|
| Molecular Formula | C20H24O6 | [Calculated] |
| Molecular Weight | 376.4 g/mol | [Calculated] |
| Melting Point | Data not available | |
| Solubility | Data not available | |
| Appearance | Data not available | |
| IUPAC Name | Data not available | |

Note: The molecular formula and weight are calculated based on the likely core structure of a sesquiterpenoid lactone with an epoxy angeloyl group, as suggested by preliminary research. Definitive values require confirmation through high-resolution mass spectrometry and elemental analysis.

Spectroscopic Data

The structural elucidation of **Vicolide D** relies on a combination of spectroscopic techniques. The following sections detail the expected spectral characteristics based on its classification as a sesquiterpenoid lactone.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR:** The proton NMR spectrum is expected to show characteristic signals for a sesquiterpenoid backbone, including methyl groups, olefinic protons, and protons adjacent to oxygenated carbons. The presence of the epoxy angeloyl group would be indicated by specific signals for the epoxide and the angelate moiety.
- ^{13}C NMR:** The carbon NMR spectrum would complement the ^1H NMR data, showing signals for carbonyl carbons of the lactone and ester groups, olefinic carbons, carbons of the epoxide ring, and the aliphatic carbons of the sesquiterpenoid skeleton.

Infrared (IR) Spectroscopy

The IR spectrum of **Vicolide D** is anticipated to display characteristic absorption bands corresponding to its functional groups.

Table 2: Expected IR Absorption Bands for **Vicolide D**

| Functional Group | Wavenumber (cm ⁻¹) |
|------------------|--------------------------------|
| O-H (Hydroxyl) | 3500-3200 (broad) |
| C=O (Lactone) | 1780-1760 |
| C=O (Ester) | 1750-1735 |
| C=C (Alkene) | 1680-1640 |
| C-O (Epoxide) | 1250, 950-810 |

Mass Spectrometry (MS)

Mass spectrometry is crucial for determining the molecular weight and fragmentation pattern of **Vicolide D**. High-resolution mass spectrometry (HRMS) would provide the exact molecular formula. The fragmentation pattern would offer insights into the structure by showing the loss of specific side chains and functional groups.

Experimental Protocols

Detailed experimental protocols are essential for the replication and advancement of research on **Vicolide D**. The following are generalized methodologies for key experiments.

Isolation and Purification of Vicolide D from *Vicoa indica*

A standardized protocol for the isolation of **Vicolide D** would typically involve the following steps:

Caption: General workflow for the isolation of **Vicolide D**.

In Vitro Anti-inflammatory Assay

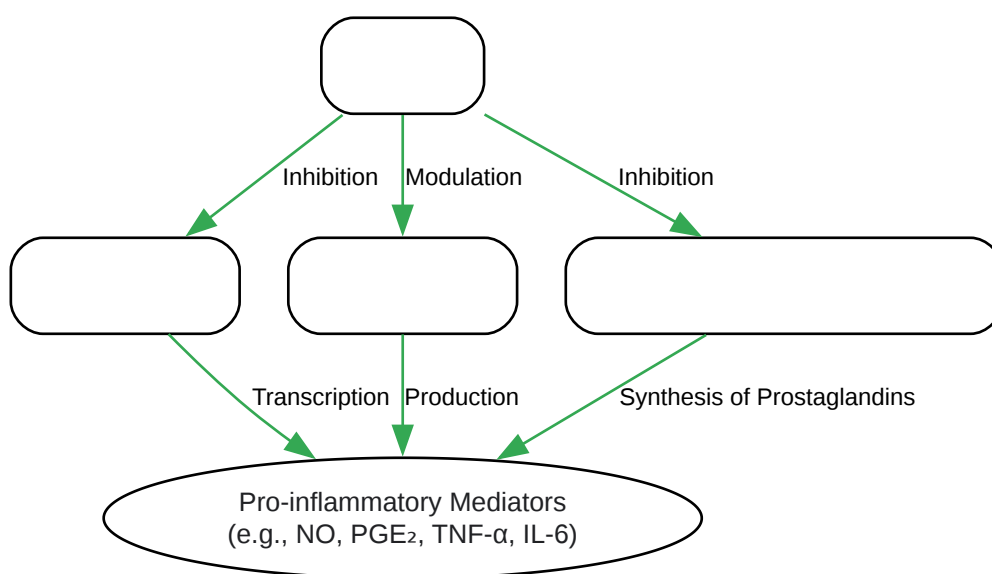
The anti-inflammatory activity of **Vicolide D** can be assessed using various in vitro models, such as the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated

macrophage cell lines (e.g., RAW 264.7).

Caption: Workflow for in vitro anti-inflammatory activity assay.

Potential Signaling Pathways

While the precise molecular mechanisms of **Vicolide D** are still under investigation, its anti-inflammatory effects suggest potential interactions with key signaling pathways involved in inflammation.



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Caption: Postulated signaling pathways modulated by **Vicolide D**.

The inhibitory effect on these pathways would lead to a reduction in the production of pro-inflammatory mediators, thus explaining the observed anti-inflammatory activity. Further research, including transcriptomic and proteomic analyses, is necessary to fully elucidate the specific molecular targets of **Vicolide D**.

This technical guide provides a foundational understanding of the physicochemical properties of **Vicolide D**. As research progresses, a more detailed and complete profile of this promising natural compound will undoubtedly emerge, paving the way for its potential development as a therapeutic agent.

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